

# Platinum on Carbon (Pt/C): Application Notes and Protocols for Hydrogenation Reactions

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## Compound of Interest

Compound Name: Platinum carbon

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## Introduction

Platinum on carbon (Pt/C) is a highly effective and widely utilized heterogeneous catalyst in organic synthesis, particularly for hydrogenation reactions.<sup>[1][2][3]</sup> Its high activity, stability, and ease of separation make it a preferred choice in the pharmaceutical and fine chemical industries.<sup>[1]</sup> This document provides detailed application notes and experimental protocols for the use of Pt/C in various hydrogenation reactions, aiding researchers in achieving efficient and selective transformations. The performance of Pt/C catalysts is critically dependent on factors such as platinum dispersion, support characteristics, and the absence of catalyst poisons.<sup>[1]</sup>

## Applications in Organic Synthesis

Pt/C catalysts are versatile and can be used for the hydrogenation of a wide array of functional groups. Key applications include:

- **Reduction of Nitro Compounds:** A common and vital application is the reduction of nitro compounds to primary amines, which are fundamental building blocks in many pharmaceutical molecules.<sup>[2][4]</sup>
- **Hydrogenation of Alkenes and Alkynes:** Pt/C efficiently catalyzes the saturation of carbon-carbon double and triple bonds to form alkanes.<sup>[3][4][5][6]</sup> This reaction typically proceeds via a syn-addition of hydrogen.<sup>[3][5]</sup>

- Reduction of Carbonyl Compounds: Carbonyl groups in aldehydes and ketones can be reduced to the corresponding alcohols.[\[2\]](#)
- Hydrogenation of Aromatic Rings: While forcing conditions such as high temperature and pressure are often required, Pt/C can be used to reduce aromatic rings to their saturated carbocyclic counterparts.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Reductive Amination: Pt/C can facilitate the formation of secondary amines through the reduction of nitriles.[\[2\]](#)

## Quantitative Data Summary

The efficiency of Pt/C catalyzed hydrogenation is influenced by various reaction parameters. The following tables summarize quantitative data from representative studies.

Table 1: Hydrogenation of Ortho-Nitrochlorobenzene to 2,2'-Dichlorohydrazobenzene

Catalyst Loading (wt% Pt)	Temperature (°C)	Hydrogen Pressure	Reaction Time	Conversion (%)	Selectivity (%)	Reference
0.1 g (1 wt% Pt/C)	80	Not specified	Not specified	>80	>80	<a href="#">[10]</a>

Table 2: Hydrogenation of 1-chloro-2,4-dinitrochlorobenzene

Catalyst	Catalyst Loading	Temperature (°C)	Hydrogen Pressure (bar)	Solvent	Dehalogenation Selectivity (%)	Reference
5% Pt/C	0.21 g	60	10	Methanol	66	<a href="#">[11]</a> <a href="#">[12]</a>

Table 3: Hydrogenation of Sodium 4,4'-dinitrostilbene-2,2'-disulfonate

Catalyst	Catalyst Loading	Temperature (°C)	Hydrogen Pressure (bar)	Additive	Reference
5% Pt/C	64 mg	70	4-5 (controlled addition)	12 mg NH <sub>4</sub> VO <sub>3</sub>	<a href="#">[11]</a> <a href="#">[12]</a>

Table 4: Hydrogenation of Aromatic Compounds

Substrate	Catalyst	Temperature (°C)	Initial H <sub>2</sub> Pressure (MPa)	Conversion (%)	Reference
Aromatic Compounds	Pt nanowires	70	1	>99	<a href="#">[8]</a> <a href="#">[9]</a>

## Experimental Protocols

### Protocol 1: General Procedure for the Hydrogenation of a Nitro Compound

This protocol provides a general method for the reduction of a nitro aromatic compound to the corresponding aniline using a Pt/C catalyst.

Materials:

- Nitroaromatic substrate
- 5% or 10% Platinum on Carbon (Pt/C)
- Solvent (e.g., Methanol, Ethanol, Ethyl Acetate)
- Hydrogen gas (H<sub>2</sub>)
- Reaction flask (e.g., round-bottom flask or Parr shaker vessel)

- Magnetic stirrer or mechanical shaker
- Hydrogen balloon or hydrogenation apparatus
- Filtration setup (e.g., Celite® pad)

#### Procedure:

- **Reaction Setup:** To a clean and dry reaction flask, add the nitroaromatic substrate and a suitable solvent (e.g., methanol or ethanol).
- **Catalyst Addition:** Carefully add the Pt/C catalyst to the flask. The typical catalyst loading is between 5-10 mol% of platinum relative to the substrate.
- **Inert Atmosphere:** Seal the flask and flush the system with an inert gas, such as nitrogen or argon, to remove air.
- **Hydrogenation:** Introduce hydrogen gas to the reaction vessel. This can be done using a hydrogen-filled balloon for reactions at atmospheric pressure or by connecting the vessel to a hydrogenation apparatus for reactions under pressure.
- **Reaction Monitoring:** Stir the reaction mixture vigorously at the desired temperature (typically room temperature to 60°C). Monitor the progress of the reaction by techniques such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** Once the reaction is complete, carefully vent the hydrogen gas and flush the system with an inert gas.
- **Catalyst Removal:** Filter the reaction mixture through a pad of Celite® to remove the heterogeneous Pt/C catalyst. Wash the filter cake with the reaction solvent to ensure complete recovery of the product.
- **Isolation:** Concentrate the filtrate under reduced pressure to obtain the crude product, which can be further purified by crystallization or chromatography if necessary.

## Protocol 2: Preparation of Platinum on Carbon Catalyst (1 wt%)

This protocol describes a wet impregnation method for preparing a 1 wt% Pt/C catalyst.[10]

#### Materials:

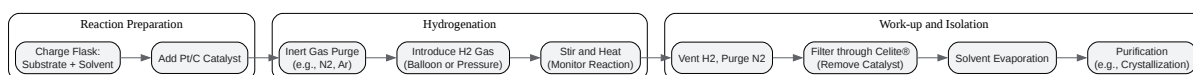
- Activated Carbon
- Chloroplatinic acid ( $\text{H}_2\text{PtCl}_6$ ) solution
- Formaldehyde solution
- Distilled water

#### Procedure:

- Impregnation: Suspend the activated carbon support in a solution of chloroplatinic acid in distilled water.
- Reduction: Heat the suspension to  $80^\circ\text{C}$  and add formaldehyde solution dropwise to reduce the platinum salt to platinum metal onto the carbon support.
- Filtration and Washing: After the reduction is complete, filter the mixture to collect the catalyst. Wash the catalyst thoroughly with distilled water to remove any residual reagents.
- Drying: Dry the catalyst in an oven to remove water.
- Storage: Store the prepared catalyst in a tightly sealed container.

## Visualizations

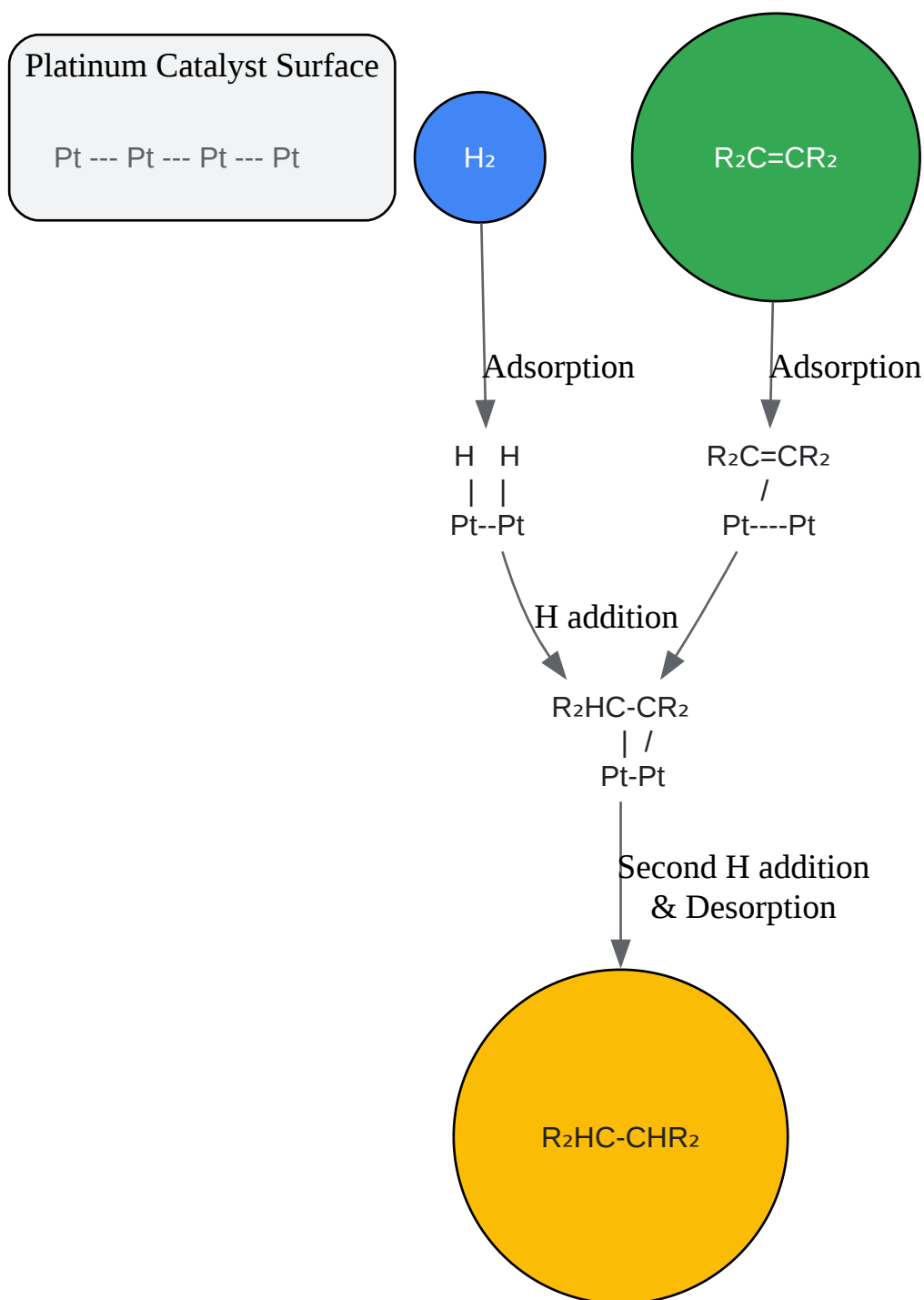
### Experimental Workflow for Catalytic Hydrogenation



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Caption: General experimental workflow for a Pt/C catalyzed hydrogenation reaction.

## Simplified Mechanism of Alkene Hydrogenation on a Platinum Surface



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Caption: Simplified representation of alkene hydrogenation on a platinum surface.

## Troubleshooting Common Issues

- No or Slow Reaction:
  - Catalyst Poisoning: Ensure the substrate and solvent are free from potential catalyst poisons like sulfur or thiol compounds.[\[13\]](#) If poisoning is suspected, filtering the reaction mixture and adding fresh catalyst may help.[\[13\]](#)
  - Poor Catalyst Activity: The catalyst may be old or deactivated. Use a fresh batch of catalyst.
  - Insufficient Hydrogen: For reactions under a balloon, ensure the balloon remains inflated. For pressure reactions, check for leaks in the system.[\[13\]](#)
  - Poor Solubility: If the substrate has poor solubility in the chosen solvent, consider alternative solvents.[\[13\]](#)
- Side Reactions (e.g., Dehalogenation):
  - In cases where dehalogenation is a competing reaction, modifying the catalyst (e.g., with sulfur compounds) or using a different catalyst system may be necessary to improve chemoselectivity. Palladium on carbon (Pd/C) is often less prone to causing hydrogenolysis than platinum catalysts.[\[14\]](#)

## Safety Precautions

- Hydrogen Gas: Hydrogen is highly flammable. All hydrogenation reactions should be conducted in a well-ventilated fume hood, away from ignition sources.
- Pyrophoric Catalyst: Pt/C can be pyrophoric, especially when dry and in the presence of air. Handle the catalyst carefully, and it is often recommended to handle it as a wet paste.
- Pressure Reactions: When working with pressurized hydrogen, ensure the reaction vessel is appropriate for the intended pressure and temperature and that all safety protocols for high-pressure reactions are followed.

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- To cite this document: BenchChem. [Platinum on Carbon (Pt/C): Application Notes and Protocols for Hydrogenation Reactions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8584967#platinum-on-carbon-catalyst-for-hydrogenation-reactions]

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